

2-Chlorohexadecane: A Technical Guide for Chemical Intermediates

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Compound of Interest

Compound Name: Hexadecane, 2-chloro-

Cat. No.: B15485014

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Introduction

2-Chlorohexadecane is a chlorinated long-chain alkane that holds potential as a chemical intermediate in various organic syntheses. As a secondary haloalkane, its reactivity is distinct from its primary isomer, 1-chlorohexadecane, offering alternative pathways for the introduction of the hexadecyl group into molecular structures. This technical guide provides a comprehensive overview of the available data on 2-chlorohexadecane, including its chemical and physical properties, potential synthetic routes, and prospective applications as a chemical intermediate. Due to the limited specific research on 2-chlorohexadecane compared to its primary isomer, this guide also draws upon general principles of haloalkane chemistry to infer its reactivity and potential uses.

Chemical and Physical Properties

The majority of the available physical property data for 2-chlorohexadecane is estimated. These properties are summarized in the table below, alongside data for the more extensively studied 1-chlorohexadecane for comparison.

Property	2-Chlorohexadecane (CAS: 23010-35-7)	1-Chlorohexadecane (CAS: 4860-03-1)
Molecular Formula	C ₁₆ H ₃₃ Cl[1]	C ₁₆ H ₃₃ Cl[2]
Molecular Weight	260.89 g/mol [3]	260.88 g/mol [2]
Melting Point	17.9 °C (estimate)[3][4]	8 °C[2]
Boiling Point	326.9 °C at 760 mmHg (estimate)[4]	322 °C[2]
Density	0.857 g/cm ³ (estimate)[4]	0.860 g/cm ³ [2]
Refractive Index	1.4467 (estimate)[3][4]	1.449
Flash Point	139.6 °C (estimate)[4]	136 °C[2]
Water Solubility	Insoluble	Insoluble[2]
Vapor Pressure	0.000398 mmHg at 25°C[4]	1.7 hPa at 140 °C[2]

Synthesis of 2-Chlorohexadecane

Detailed experimental protocols for the high-yield synthesis of pure 2-chlorohexadecane are not readily available in the public domain. However, general methods for the chlorination of long-chain alkanes and the conversion of secondary alcohols to alkyl chlorides suggest plausible synthetic routes.

Potential Synthetic Pathways

Two primary routes for the synthesis of 2-chlorohexadecane can be proposed:

- **Direct Chlorination of Hexadecane:** The free-radical chlorination of hexadecane is a possible, albeit non-selective, method. This reaction would likely produce a mixture of monochlorinated isomers, including 1-chloro-, 2-chloro-, 3-chlorohexadecane, and so on, as well as dichlorinated and polychlorinated products. Separation of 2-chlorohexadecane from this complex mixture would be challenging.
- **From Hexadecan-2-ol:** A more selective route would involve the chlorination of hexadecan-2-ol. This can be achieved using various chlorinating agents, such as thionyl chloride (SOCl₂),

phosphorus trichloride (PCl_3), or concentrated hydrochloric acid. The reaction with thionyl chloride is often preferred as the byproducts (SO_2 and HCl) are gaseous, simplifying purification.

Generalized Experimental Protocol (from Hexadecan-2-ol)

The following is a generalized protocol for the synthesis of a secondary chloroalkane from a secondary alcohol and should be adapted and optimized for the specific synthesis of 2-chlorohexadecane.

Materials:

- Hexadecan-2-ol
- Thionyl chloride (SOCl_2)
- Pyridine (optional, as a catalyst and HCl scavenger)
- Anhydrous diethyl ether or other suitable solvent
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate or sodium sulfate
- Distillation apparatus

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a dropping funnel, dissolve hexadecan-2-ol in a suitable anhydrous solvent such as diethyl ether.
- Cool the solution in an ice bath.
- Slowly add thionyl chloride from the dropping funnel to the alcohol solution with constant stirring. A small amount of pyridine may be added to catalyze the reaction and neutralize the HCl produced.

- After the addition is complete, allow the reaction mixture to warm to room temperature and then reflux for several hours to ensure the reaction goes to completion.
- After reflux, cool the mixture and slowly pour it over crushed ice to quench the excess thionyl chloride.
- Separate the organic layer and wash it sequentially with water, saturated sodium bicarbonate solution, and finally with water again.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent and remove the solvent by rotary evaporation.
- The crude 2-chlorohexadecane can be purified by vacuum distillation.

Reactivity and Role as a Chemical Intermediate

As a secondary haloalkane, 2-chlorohexadecane is susceptible to nucleophilic substitution and elimination reactions. The presence of the chlorine atom on a secondary carbon makes it less reactive in S_N2 reactions compared to its primary isomer, 1-chlorohexadecane, due to increased steric hindrance. However, it is more prone to S_N1 reactions and elimination ($E1$ and $E2$) pathways.

This reactivity profile makes 2-chlorohexadecane a potential intermediate for introducing a branched hexadecyl group into a target molecule.

Potential Reactions

- **Nucleophilic Substitution:** 2-Chlorohexadecane can react with a variety of nucleophiles to form substituted hexadecanes. For example, reaction with alkoxides would yield ethers, with cyanide would form nitriles, and with amines would produce secondary amines. These reactions may require more forcing conditions compared to those with 1-chlorohexadecane.
- **Elimination Reactions:** In the presence of a strong, non-nucleophilic base, 2-chlorohexadecane can undergo elimination to form a mixture of hexadecene isomers (primarily 1-hexadecene and 2-hexadecene).

- Grignard Reagent Formation: Reaction with magnesium metal in an ether solvent would likely form the corresponding Grignard reagent, 2-hexadecylmagnesium chloride. This organometallic compound is a powerful nucleophile and can be used to form new carbon-carbon bonds.

Applications in Research and Industry

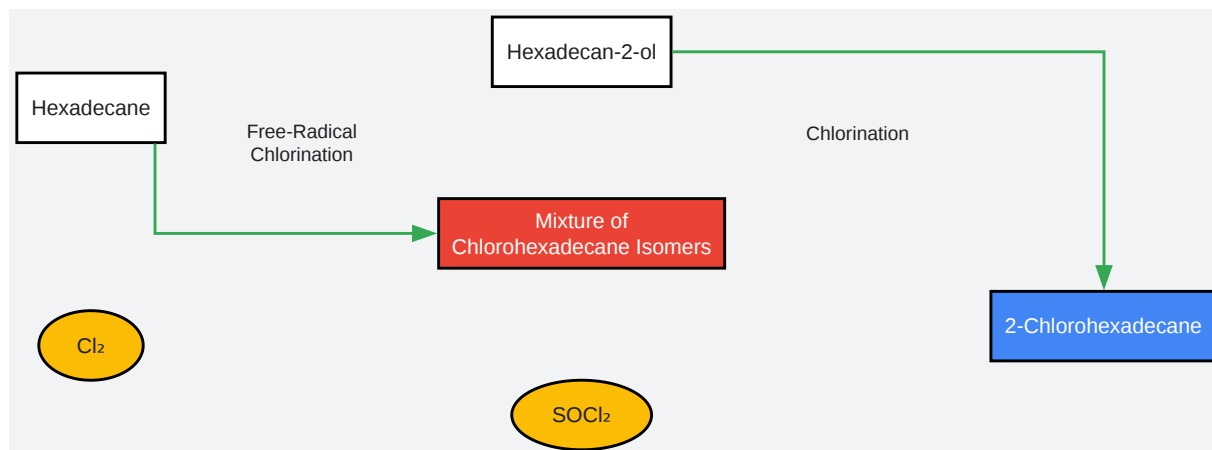
While the applications of 1-chlorohexadecane as an intermediate in the synthesis of surfactants, quaternary ammonium compounds, and other industrial chemicals are well-documented, specific industrial uses of 2-chlorohexadecane are not widely reported.[5] Its potential applications lie in areas where a branched, long-chain alkyl group is desired to modify the physical properties of a molecule, such as solubility, viscosity, or steric bulk.

In a research context, 2-chlorohexadecane can be used as a starting material for the synthesis of novel organic compounds for materials science or as probes in biological systems. The branched nature of the hexadecyl group introduced via 2-chlorohexadecane could impart different properties to the final product compared to the linear chain from 1-chlorohexadecane.

Visualizations

Synthesis Pathways for Chlorohexadecanes

The following diagram illustrates the general synthetic pathways to produce monochlorinated hexadecanes, highlighting the difference in starting materials for producing a mixture of isomers versus a specific secondary isomer.

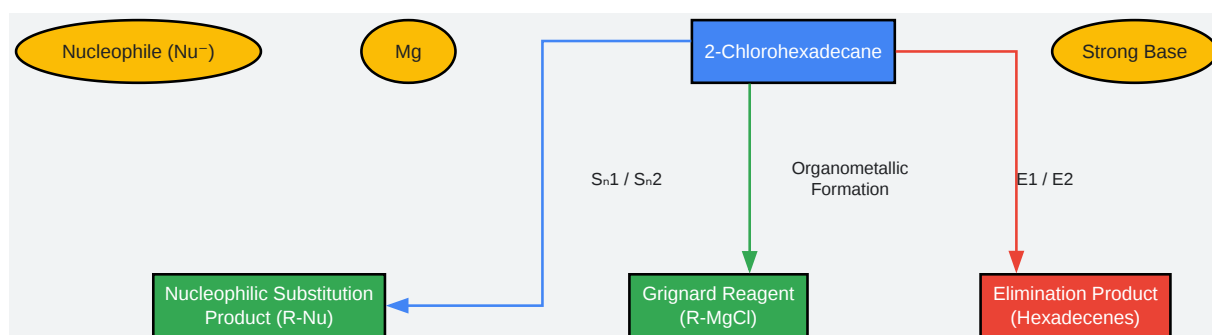


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Caption: Synthetic routes to chlorohexadecanes.

General Reactivity of 2-Chlorohexadecane

This diagram outlines the primary reaction pathways available to 2-chlorohexadecane as a chemical intermediate.



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Caption: Reactivity pathways of 2-chlorohexadecane.

Conclusion

2-Chlorohexadecane represents a potentially valuable, yet under-explored, chemical intermediate. Its status as a secondary haloalkane dictates a reactivity profile that is distinct from the more common 1-chlorohexadecane, particularly concerning its propensity for S_N1 and elimination reactions. While detailed experimental data and specific industrial applications are currently scarce, its role as a precursor for introducing a branched C_{16} alkyl chain suggests potential in the synthesis of novel materials and specialty chemicals. Further research into selective and efficient synthetic methods, along with a more thorough characterization of its properties and reactivity, is necessary to fully unlock the potential of 2-chlorohexadecane as a versatile chemical intermediate.

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